

MK-2894: A Technical Guide to its Regulation of cAMP Accumulation

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Compound of Interest

Compound Name: MK-2894 sodium salt

Cat. No.: B1662795

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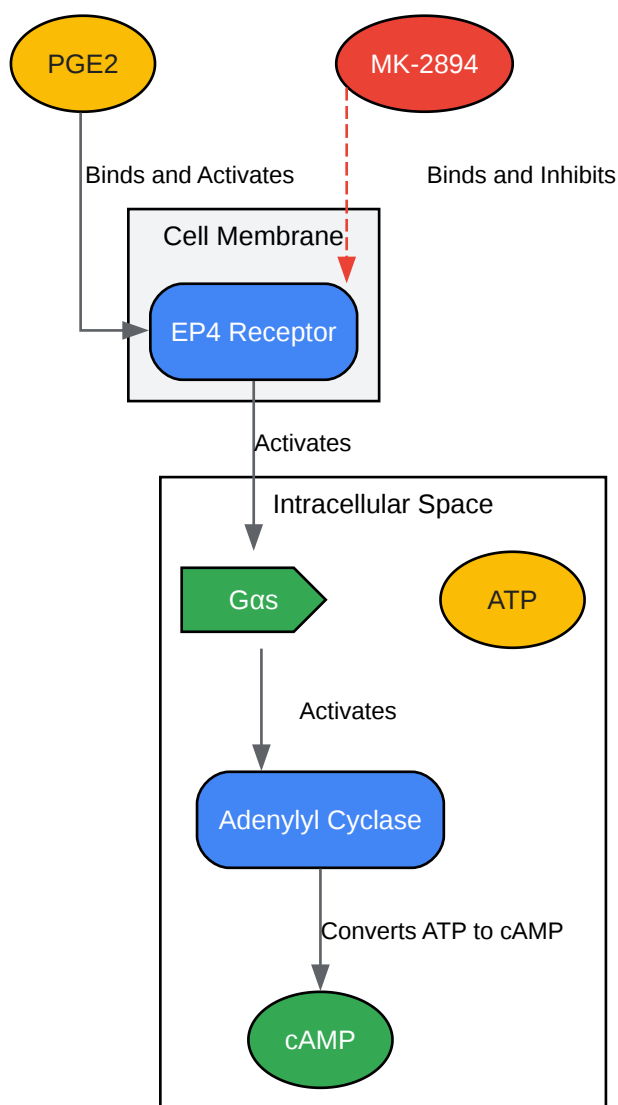
Introduction

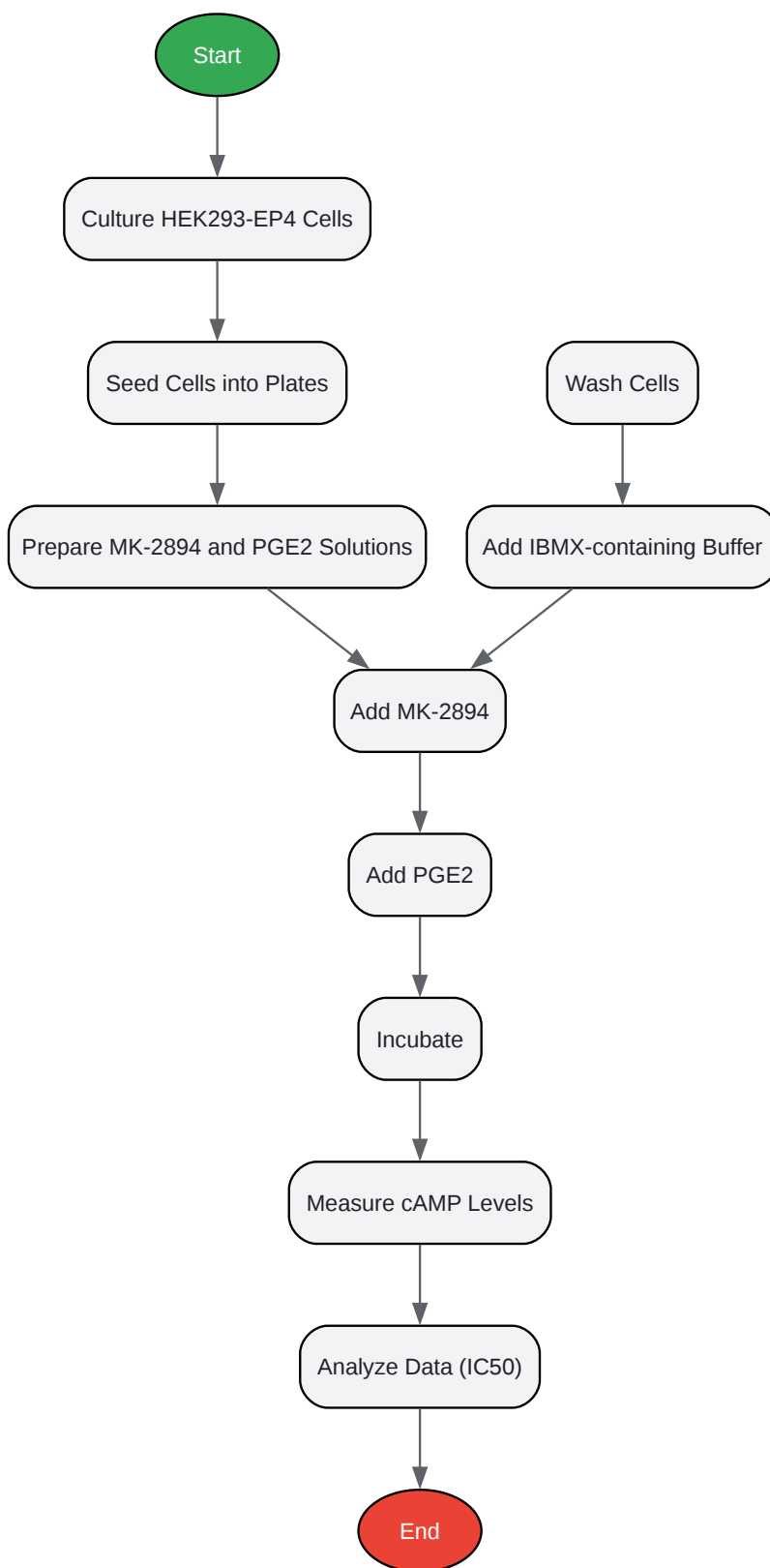
MK-2894 is a potent, selective, and orally active antagonist of the E prostanoid receptor 4 (EP4).[1] The EP4 receptor, a G protein-coupled receptor (GPCR), is primarily activated by prostaglandin E2 (PGE2), a key mediator of inflammation and pain.[2] Upon activation, the EP4 receptor predominantly couples to the G α s protein, stimulating adenylyl cyclase to increase intracellular cyclic adenosine monophosphate (cAMP) levels.[2] This signaling cascade is implicated in various physiological and pathophysiological processes, making the EP4 receptor an attractive therapeutic target. MK-2894, by blocking the action of PGE2 at the EP4 receptor, effectively inhibits this downstream cAMP signaling. This technical guide provides an in-depth overview of the regulation of cAMP accumulation by MK-2894, including quantitative data, detailed experimental protocols, and visual representations of the underlying signaling pathways and workflows.

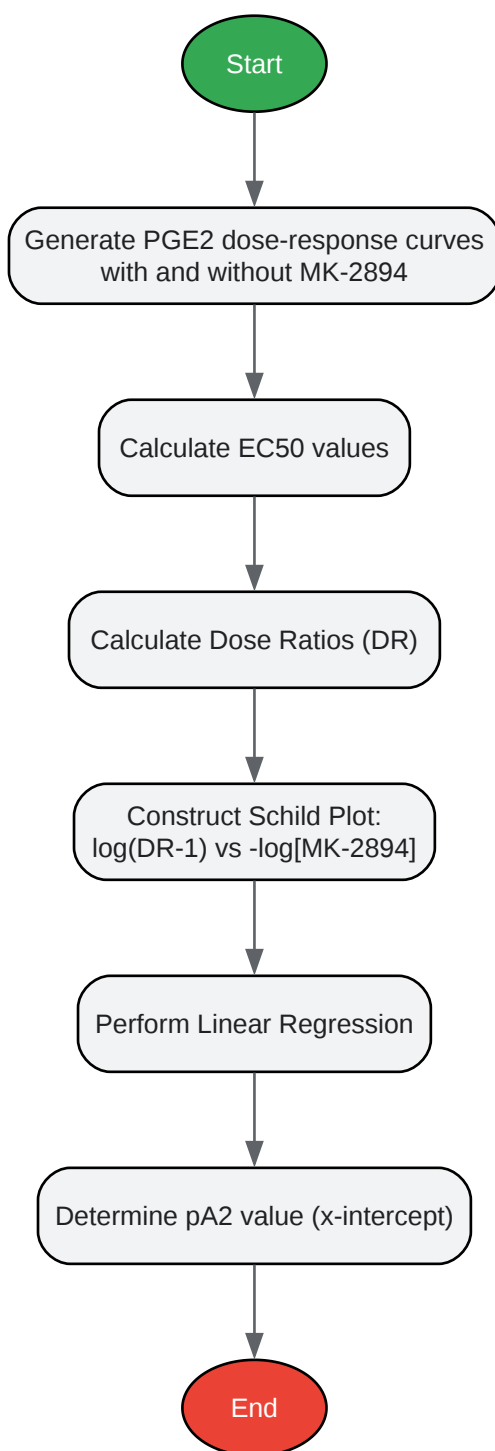
Core Mechanism of Action: Inhibition of cAMP Accumulation

MK-2894 exerts its pharmacological effect by competitively binding to the EP4 receptor, thereby preventing the binding of the endogenous agonist PGE2. This blockade of the receptor inhibits the G α s-mediated activation of adenylyl cyclase, leading to a reduction in the intracellular accumulation of cAMP.[1]

Signaling Pathway of PGE2-induced cAMP Accumulation and its Inhibition by MK-2894







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References

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- 2. ecosystem.drgpcr.com [ecosystem.drgpcr.com]
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